

Application Notes and Experimental Protocols for Bis(2-ethylhexyl) glutarate

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Compound of Interest

Compound Name: *Bis(2-ethylhexyl) glutarate*

CAS No.: 21302-20-5

Cat. No.: B1594760

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Introduction

Bis(2-ethylhexyl) glutarate (BEHG) is a diester of glutaric acid and 2-ethylhexanol, with the molecular formula $C_{21}H_{40}O_4$.^{[1][2][3]} It is a colorless to light yellow liquid at room temperature, characterized by its low solubility in water and moderate solubility in organic solvents.^[1] These properties, along with its excellent thermal stability, make it a versatile compound in various industrial and research applications.^[1] Primarily, BEHG serves as a plasticizer, enhancing the flexibility and durability of polymers.^[1] It is also utilized as a solvent in coatings, adhesives, and sealants, and as a component in lubricant formulations.^[1]

The unique five-carbon diacid backbone of BEHG distinguishes it from other common esters, influencing its physical and chemical properties.^[1] Understanding its behavior and performance in different matrices is crucial for its effective application and for assessing its environmental fate and potential toxicological impact. These application notes provide detailed protocols for researchers, scientists, and drug development professionals to evaluate the efficacy of BEHG as a plasticizer and to quantify its presence in aqueous samples.

Chemical and Physical Properties

A comprehensive understanding of the physicochemical properties of **Bis(2-ethylhexyl) glutarate** is fundamental to its application and handling.

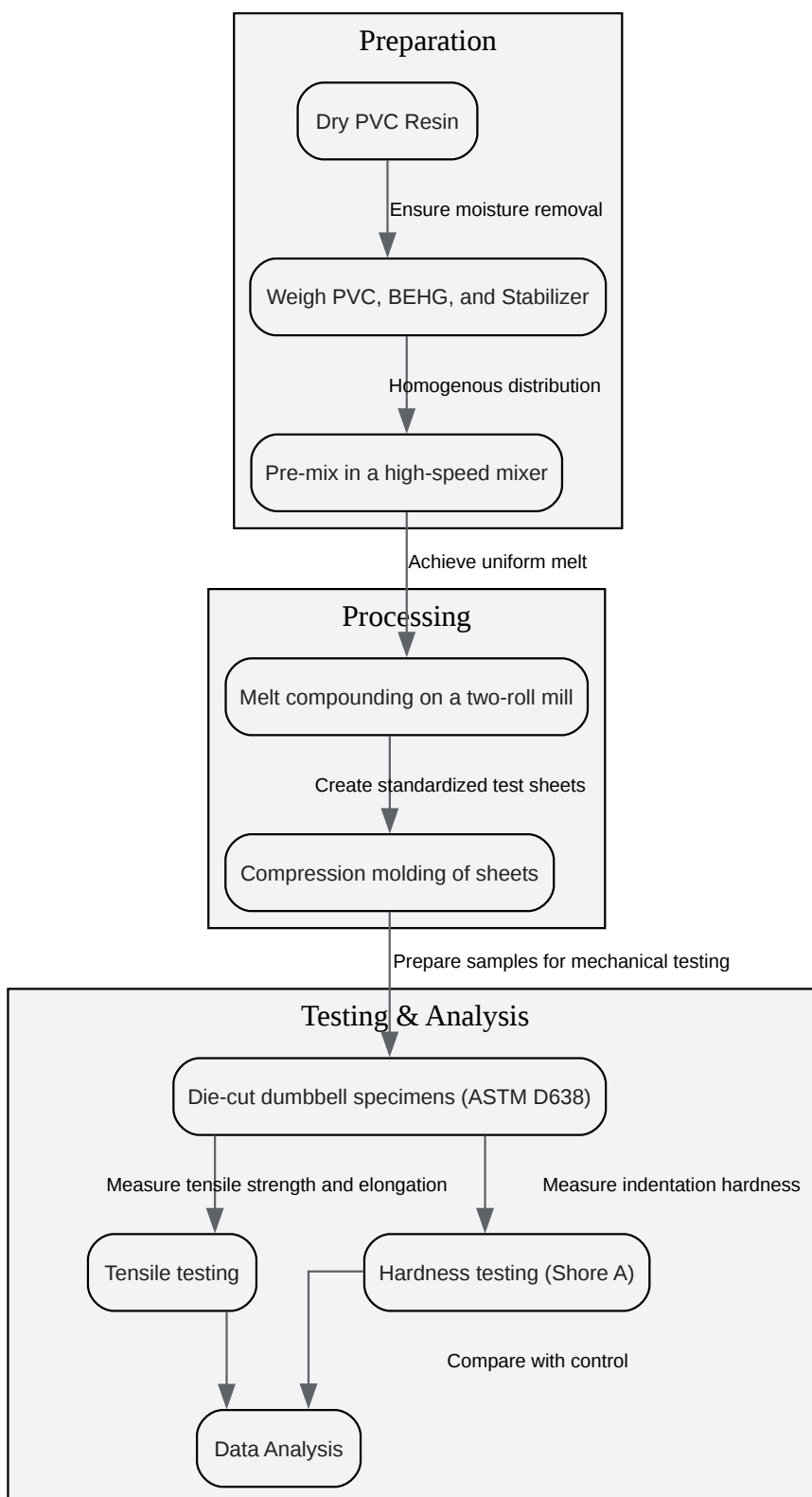
Property	Value	Source
Molecular Formula	C ₂₁ H ₄₀ O ₄	[1][2][3]
Molecular Weight	356.55 g/mol	[2][4]
CAS Number	21302-20-5	[2][4]
Appearance	Colorless to light yellow liquid	[1][4]
Purity	Typically ≥95%	[4]
Storage Temperature	2-8°C, sealed in a dry environment	[4][5]
Solubility	Low in water, moderate in organic solvents	[1]
InChI Key	ABXLQQAKBRIHIT-UHFFFAOYSA-N	[2][4]

Experimental Protocols

The following sections detail step-by-step protocols for two common applications of **Bis(2-ethylhexyl) glutarate**: evaluation as a plasticizer in a polymer matrix and quantification in an aqueous solution.

Protocol 1: Evaluation of Plasticizer Efficacy in Polyvinyl Chloride (PVC)

This protocol outlines the methodology to incorporate **Bis(2-ethylhexyl) glutarate** into a PVC resin and evaluate its plasticizing effect by measuring changes in the material's mechanical properties. The causality behind these steps is to create a homogenous blend of PVC and plasticizer, which is then processed into a standardized form for mechanical testing. The change in properties like tensile strength and elongation at break directly correlates to the plasticizer's effectiveness.



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Caption: Workflow for evaluating the efficacy of BEHG as a plasticizer in PVC.

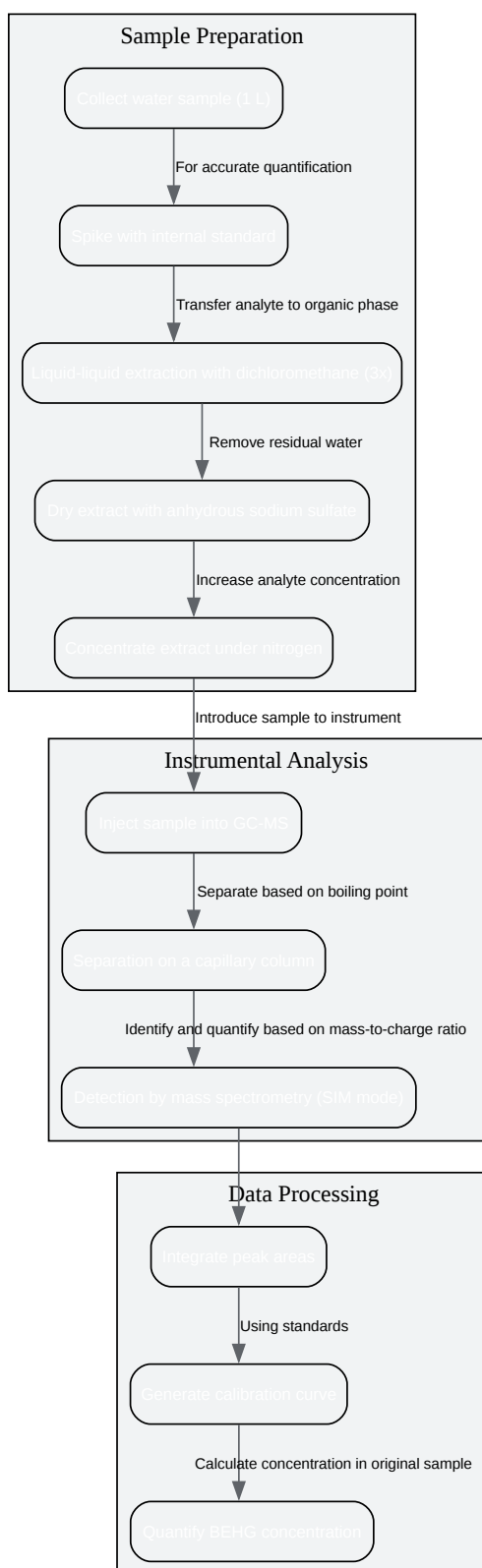
- **Bis(2-ethylhexyl) glutarate (BEHG)**
- Polyvinyl chloride (PVC) resin (e.g., K-value 67)
- Thermal stabilizer (e.g., a mixed metal stabilizer)
- Two-roll mill
- Compression molder
- Universal Testing Machine (UTM) with grips for plastics
- Shore A durometer
- High-speed mixer
- Analytical balance
- ASTM D638 Type IV die cutter
- Formulation Preparation:
 - Dry the PVC resin in an oven at 80°C for 2 hours to remove any absorbed moisture.
 - Prepare formulations by weight (phr: parts per hundred parts of resin). A typical starting formulation would be:
 - PVC: 100 phr
 - BEHG: 30-50 phr (varying concentrations can be tested)
 - Thermal Stabilizer: 2-3 phr
 - Accurately weigh each component and pre-mix them in a high-speed mixer for 5-10 minutes to ensure a homogenous powder blend.
- Melt Compounding:

- Preheat the two-roll mill to a surface temperature of 160-170°C. The exact temperature will depend on the PVC grade.
- Add the pre-mixed formulation to the nip of the rolls and allow it to melt and form a continuous sheet.
- Continuously cut and fold the sheet on the mill for 5-7 minutes to ensure thorough mixing and a uniform composition.
- Sheet Preparation:
 - Remove the compounded PVC sheet from the mill.
 - Cut the sheet into appropriate sizes for the compression molder.
 - Place the cut sheets into a pre-heated mold (170-180°C) and press under a pressure of 10-15 MPa for 5 minutes.
 - Cool the mold under pressure to solidify the sheet.
- Specimen Preparation and Testing:
 - Allow the molded sheets to condition at standard laboratory conditions ($23 \pm 2^{\circ}\text{C}$, $50 \pm 5\%$ relative humidity) for at least 24 hours.
 - Use the ASTM D638 Type IV die to cut at least five dumbbell-shaped specimens from each sheet for tensile testing.
 - Measure the tensile strength and elongation at break of the specimens using the Universal Testing Machine at a crosshead speed of 50 mm/min.
 - Measure the Shore A hardness of the molded sheets using a durometer.
- Data Analysis:
 - Calculate the average tensile strength, elongation at break, and hardness for each formulation.

- Compare the results of the BEHG-plasticized PVC with a control sample (unplasticized PVC or PVC with a standard plasticizer like DEHP). A significant increase in elongation and a decrease in hardness indicate effective plasticization.

Protocol 2: Quantification of **Bis(2-ethylhexyl) glutarate** in Water by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol provides a method for the extraction and quantification of **Bis(2-ethylhexyl) glutarate** from water samples. The principle involves liquid-liquid extraction to concentrate the analyte from the aqueous matrix into an organic solvent, followed by separation and detection using GC-MS. This technique is chosen for its high sensitivity and selectivity, which are crucial for trace-level analysis.



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Caption: Workflow for the quantification of BEHG in water samples using GC-MS.

- **Bis(2-ethylhexyl) glutarate** (BEHG) analytical standard
- Internal standard (e.g., deuterated phthalate or a similar ester not expected in the sample)
- Dichloromethane (DCM), pesticide residue grade
- Anhydrous sodium sulfate
- High-purity water (for blanks and standards)
- Gas chromatograph with a mass selective detector (GC-MS)
- Separatory funnels (2 L)
- Nitrogen evaporator
- Autosampler vials with inserts
- Standard Preparation:
 - Prepare a stock solution of BEHG (e.g., 1000 µg/mL) in dichloromethane.
 - From the stock solution, prepare a series of calibration standards ranging from the expected limit of quantification to the upper end of the expected sample concentration range (e.g., 0.1 to 10 µg/mL).
 - Spike each calibration standard with the internal standard at a constant concentration.
- Sample Preparation and Extraction:
 - Collect a 1 L water sample in a clean glass bottle.
 - Spike the water sample with the internal standard at the same concentration as the calibration standards.
 - Transfer the sample to a 2 L separatory funnel.
 - Add 60 mL of dichloromethane to the separatory funnel, shake vigorously for 2 minutes, and allow the layers to separate.

- Drain the organic (bottom) layer into a collection flask.
- Repeat the extraction two more times with fresh 60 mL portions of dichloromethane, combining the organic extracts.
- Pass the combined extract through a funnel containing anhydrous sodium sulfate to remove any residual water.
- Concentrate the dried extract to a final volume of 1 mL using a gentle stream of nitrogen.
- Transfer the final extract to an autosampler vial for GC-MS analysis.
- GC-MS Analysis:
 - Set up the GC-MS with a suitable capillary column (e.g., a 30 m x 0.25 mm ID, 0.25 μ m film thickness 5% phenyl-methylpolysiloxane column).
 - Use the following or optimized instrumental conditions:
 - Injector Temperature: 280°C
 - Oven Program: Start at 80°C, hold for 1 min, ramp to 280°C at 10°C/min, hold for 5 min.
 - Carrier Gas: Helium at a constant flow of 1 mL/min.
 - MS Transfer Line Temperature: 280°C
 - Ion Source Temperature: 230°C
 - Acquisition Mode: Selected Ion Monitoring (SIM). Select characteristic ions for BEHG and the internal standard. For BEHG, potential ions could be m/z 129, 147, and 165 (these would need to be confirmed with a standard).
 - Inject 1 μ L of the concentrated extract into the GC-MS.
- Data Analysis and Quantification:
 - Integrate the peak areas of the target ions for BEHG and the internal standard.

- Generate a calibration curve by plotting the ratio of the BEHG peak area to the internal standard peak area against the concentration of the calibration standards.
- Determine the concentration of BEHG in the sample extract from the calibration curve.
- Calculate the final concentration of BEHG in the original water sample, taking into account the initial sample volume and the final extract volume.

Safety and Handling

Bis(2-ethylhexyl) glutarate should be handled in a well-ventilated area, and personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn.^[4] It may cause skin, eye, and respiratory irritation.^[4] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

References

- PubChem. **Bis(2-ethylhexyl) glutarate** | C₂₁H₄₀O₄ | CID 89482. National Institutes of Health. [\[Link\]](#)
- GSRS. **BIS(2-ETHYLHEXYL) GLUTARATE**. [\[Link\]](#)

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Sources

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